

# "Reactive yellow 25 chemical structure and properties"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Reactive yellow 25

Cat. No.: B15557121

[Get Quote](#)

An In-depth Technical Guide to C.I. **Reactive Yellow 25**

## Introduction

C.I. **Reactive Yellow 25** is a synthetic organic dye belonging to the single azo class of reactive dyes.[1] It appears as a light yellow, uniform powder.[1][2] Reactive dyes are distinguished by their ability to form covalent bonds with the substrate, typically cellulosic fibers like cotton and viscose, resulting in excellent wash fastness. **Reactive Yellow 25** is primarily utilized in the textile industry for dyeing and printing applications, and is noted to be particularly suitable for discharge printing.[1][2] Beyond textiles, it has been a subject of research in materials science, particularly for its adsorption characteristics onto single-walled carbon nanotubes (SWCNTs) for dye separation and wastewater treatment.[3]

## Chemical Structure and Properties

**Reactive Yellow 25** is characterized by a complex molecular structure containing a single azo linkage (-N=N-), which acts as the chromophore responsible for its yellow color. The reactive component of the dye is a dichloroquinoxaline moiety, which enables its covalent attachment to fibers.

## Chemical Identification

| Identifier        | Value  |
|-------------------|--|
| C.I. Name         | Reactive Yellow 25[1]  |
| CAS Numbers       | 72139-14-1, 12226-52-7[1][3]   |
| Molecular Formula | C <sub>26</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>7</sub> Na <sub>3</sub> O <sub>10</sub> S <sub>2</sub> [1][3] |
| Molecular Weight  | 788.44 g/mol [1][3]  |
| Chemical Class    | Single Azo Dye[1]  |

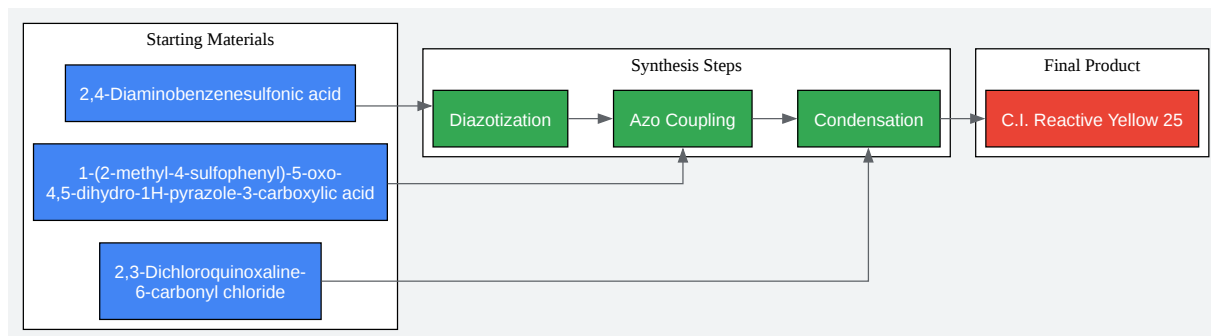
## Physicochemical Properties

| Property             | Description   |
|----------------------|---|
| Appearance           | Light yellow uniform powder.[1][2]  |
| Solubility           | Soluble in water; > 100 g/L at 25°C.[1][2]  |
| Reactivity with Ions | In a dye bath, the presence of iron ions causes the color to shift to a slightly redder and lighter shade. The presence of copper ions causes the color to turn dark.[1][2] |

## Synthesis and Mechanism of Action

### Manufacturing Process

The synthesis of **Reactive Yellow 25** is a multi-step process involving diazotization, azo coupling, and a final condensation reaction.[1] The general pathway begins with the diazotization of an aromatic amine, which is then coupled with a suitable coupling component to form the azo chromophore. This intermediate is subsequently condensed with the reactive group precursor.

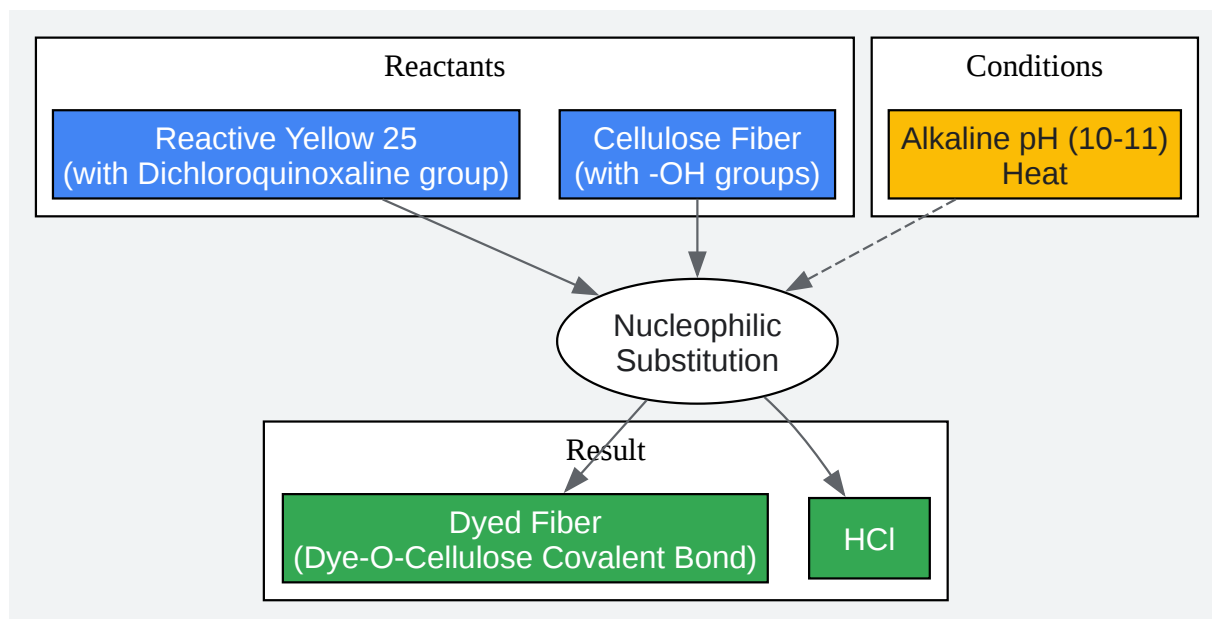


[Click to download full resolution via product page](#)

Caption: Synthesis pathway for C.I. **Reactive Yellow 25**.

## Mechanism of Dye Fixation

The defining characteristic of a reactive dye is its ability to form a covalent bond with the fiber. For **Reactive Yellow 25**, this occurs via the dichloroquinoxaline group. Under alkaline conditions (typically pH 10-11), the hydroxyl groups of the cellulose fiber become ionized (cellulosate ions). These anions act as nucleophiles, attacking the carbon atom of the dichloroquinoxaline ring and displacing one of the chlorine atoms in a nucleophilic substitution reaction. This forms a stable ether bond, permanently fixing the dye to the fiber.



[Click to download full resolution via product page](#)

Caption: Covalent fixation of **Reactive Yellow 25** onto cellulose.

## Experimental Protocols

### Protocol 1: Synthesis of Reactive Yellow 25

This protocol is based on the manufacturing methods described for the dye.<sup>[1]</sup>

- **Diazotization:** 2,4-Diaminobenzenesulfonic acid is dissolved in water and treated with sodium nitrite in the presence of hydrochloric acid at 0-5°C to form the diazonium salt. The completion of the reaction is monitored using starch-iodide paper.
- **Azo Coupling:** The diazonium salt solution is slowly added to a cooled, alkaline solution of 1-(2-methyl-4-sulfophenyl)-5-oxo-4,5-dihydro-1H-pyrazole-3-carboxylic acid. The pH is maintained between 8-9, and the temperature is kept below 10°C to facilitate the coupling reaction, forming the azo dye intermediate.
- **Condensation:** The resulting dye intermediate is then reacted with 2,3-Dichloroquinoxaline-6-carbonyl chloride in an aqueous solution. The reaction is carried out under controlled pH (typically 6-7) and temperature (40-50°C) until the condensation is complete.

- Isolation: The final dye is precipitated from the solution by adding salt (salting out), filtered, washed, and dried to yield a light yellow powder.

## Protocol 2: Exhaust Dyeing of Cotton Fabric (Representative)

This is a general laboratory procedure for applying **Reactive Yellow 25** to a cellulosic substrate.

- Preparation: A dyebath is prepared with water, a wetting agent, and an electrolyte such as sodium chloride or sodium sulfate (e.g., 60 g/L). The cotton fabric is introduced into the bath.
- Dye Addition: A stock solution of **Reactive Yellow 25** (e.g., 1% on weight of fabric) is added to the dyebath. The temperature is raised to 40°C.
- Exhaustion: The fabric is run in the dyebath for 30-45 minutes to allow for the even absorption and diffusion of the dye into the fibers.
- Fixation: An alkali, such as sodium carbonate (e.g., 20 g/L), is added to the dyebath to raise the pH to 10.5-11.0. The temperature is maintained for 45-60 minutes to facilitate the covalent reaction between the dye and the cotton fiber.
- Wash-off: The dyed fabric is thoroughly rinsed with cold and then hot water to remove any unfixed dye.
- Soaping: The fabric is washed in a boiling solution containing a non-ionic detergent (e.g., 2 g/L) for 15 minutes to remove any hydrolyzed dye and improve wash fastness.
- Final Rinse: The fabric is rinsed again and dried.

## Protocol 3: Workflow for Dye Adsorption onto Carbon Nanotubes

This conceptual workflow is based on the research application of using SWCNTs for dye removal.[3]



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **Reactive Yellow 25** adsorption.

## Applications

- **Textile Dyeing and Printing:** The primary application is for the dyeing of cellulosic fibers such as cotton and viscose, providing a brilliant yellow color.[1][2]
- **Discharge Printing:** It is particularly well-suited for discharge printing techniques on fabrics. [1]
- **Research:** It is used as a model dye compound in environmental and materials science research, for instance, in studies on the development of new adsorbent materials like carbon nanotubes for wastewater treatment.[3]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Reactive yellow 25 TDS|Reactive yellow 25 from Chinese supplier and producer - REACTIVE YELLOW DYES - Enoch dye [enochdye.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. ["Reactive yellow 25 chemical structure and properties"]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15557121#reactive-yellow-25-chemical-structure-and-properties>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)